

# 2-Chloro-3,6-difluorobenzaldehyde safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-3,6-difluorobenzaldehyde

Cat. No.: B1303778

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An In-depth Technical Guide to the Safety of **2-Chloro-3,6-difluorobenzaldehyde**

This guide provides comprehensive safety information for **2-Chloro-3,6-difluorobenzaldehyde** (CAS No. 261762-39-4), intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available Safety Data Sheets (SDS) to ensure safe handling and use of this compound in a laboratory or industrial setting.

## Chemical and Physical Properties

**2-Chloro-3,6-difluorobenzaldehyde** is a solid, white compound.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	261762-39-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C7H3ClF2O	<a href="#">[3]</a>
Molecular Weight	176.55 g/mol	<a href="#">[3]</a>
Appearance	White Solid	<a href="#">[1]</a>
Melting Point	46 - 48 °C (114.8 - 118.4 °F)	<a href="#">[1]</a>
Flash Point	110 °C (230 °F)	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	97.5%	<a href="#">[3]</a>
Solubility	Insoluble in water	<a href="#">[1]</a>

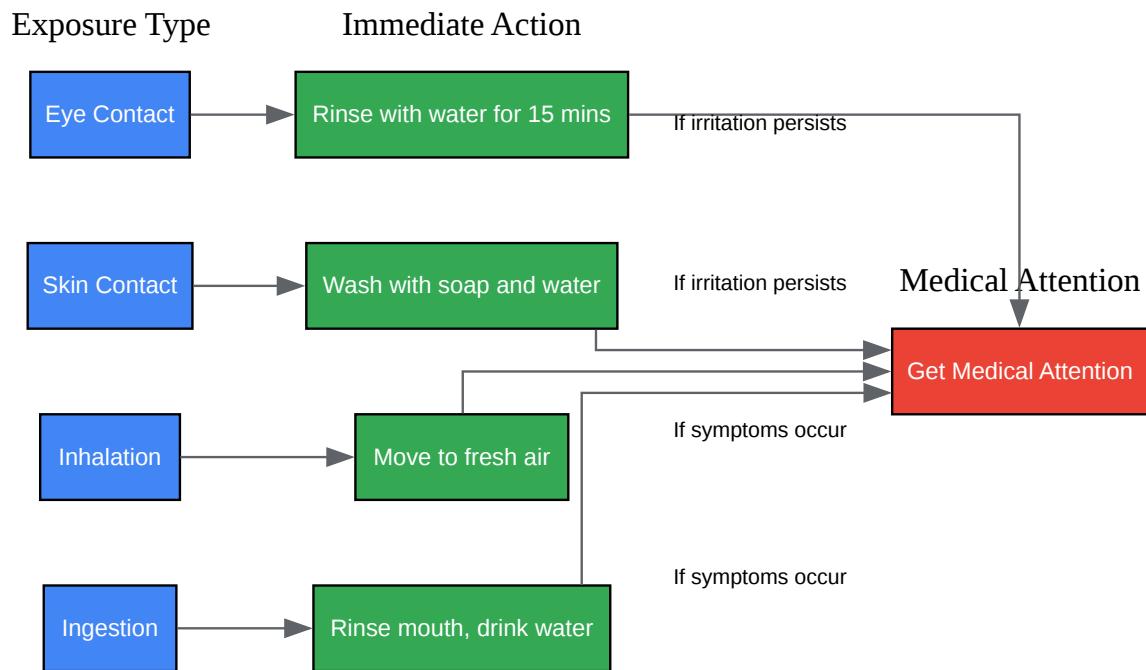
## Hazard Identification and Classification

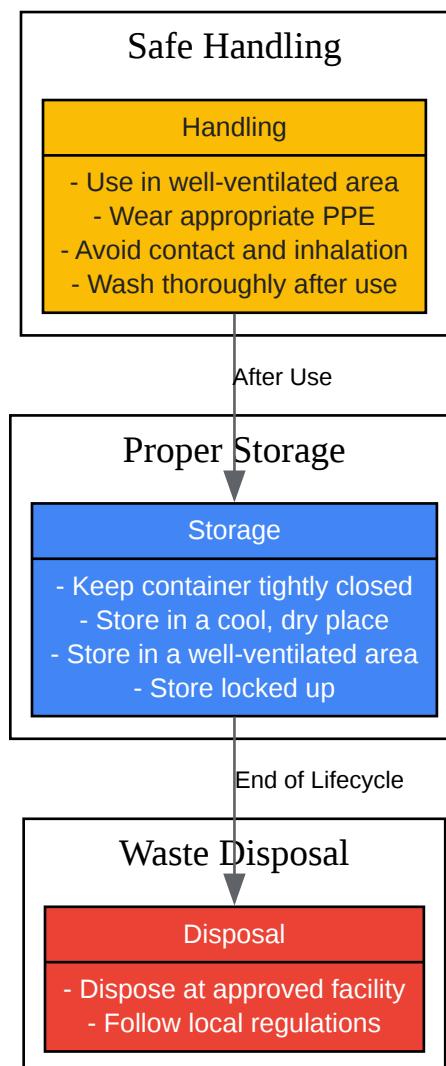
This chemical is considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[1\]](#) The GHS classification and associated hazard statements are detailed below.

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)

Hazard Pictograms:





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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. 2-CHLORO-3,6-DIFLUOROBENZALDEHYDE - Safety Data Sheet [chemicalbook.com]

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- To cite this document: BenchChem. [2-Chloro-3,6-difluorobenzaldehyde safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303778#2-chloro-3-6-difluorobenzaldehyde-safety-data-sheet-sds-information>

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